

Acenocoumarol-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acenocoumarol-d4*

Cat. No.: *B8210038*

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This technical guide provides an in-depth overview of **Acenocoumarol-d4**, a deuterated internal standard essential for the accurate quantification of the anticoagulant drug acenocoumarol. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data on its chemical properties, a detailed experimental protocol for its use in bioanalytical methods, and an illustrative diagram of the acenocoumarol signaling pathway.

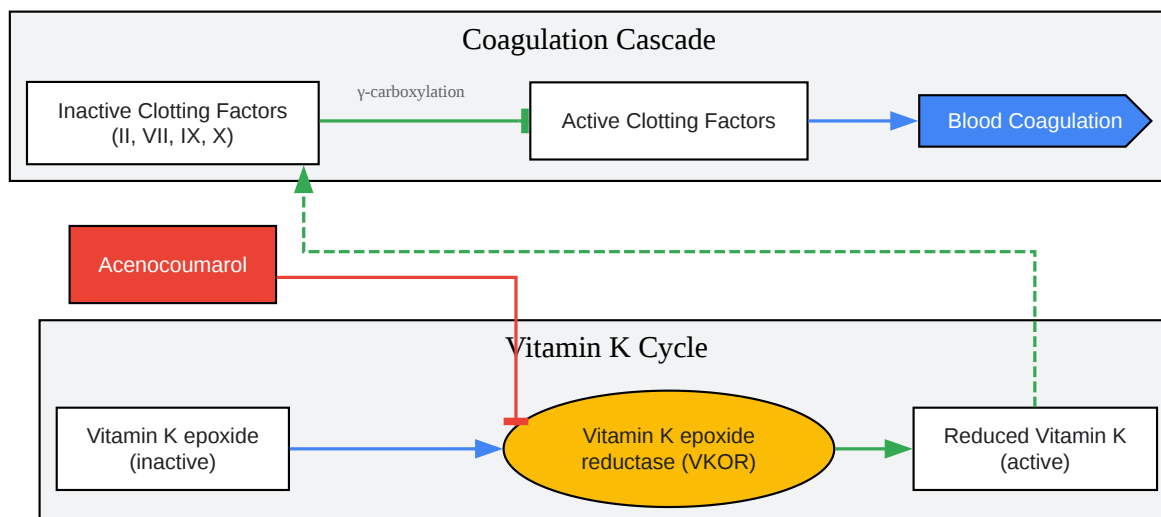
Core Compound Data

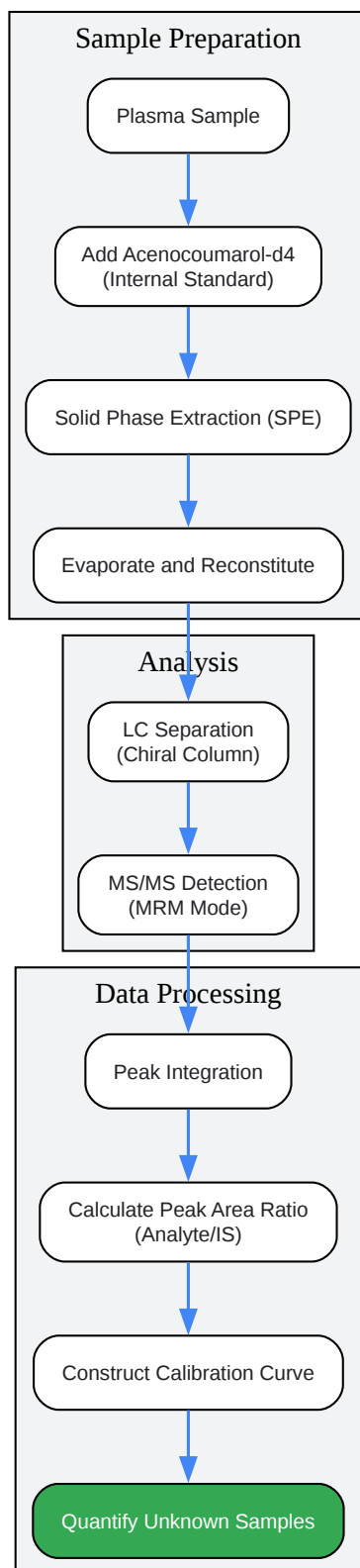
Acenocoumarol-d4 is a stable, isotopically labeled derivative of acenocoumarol, widely used to minimize variability in sample processing and analysis in chromatographic methods. Below is a summary of its key quantitative data.

Property	Value	Citations
Molecular Formula	C ₁₉ H ₁₁ D ₄ NO ₆	[1][2]
Molecular Weight	357.36 g/mol	[1][2]
CAS Number	2937878-24-3, 1185071-64-0 (Note: Multiple CAS numbers are reported by various suppliers. Researchers should verify the specific CAS number associated with their purchased standard.)	[3][4]
Appearance	Yellow Solid	[1]

Mechanism of Action: The Vitamin K Antagonist Pathway

Acenocoumarol exerts its anticoagulant effect by inhibiting the enzyme Vitamin K epoxide reductase (VKOR). This enzyme is crucial for the regeneration of active Vitamin K, a necessary cofactor for the gamma-carboxylation of several clotting factors. By disrupting this cycle, acenocoumarol depletes the pool of active clotting factors, thereby inhibiting the coagulation cascade.





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